

An In-depth Technical Guide to 4-Nitrobenzamide: Physical and Chemical Properties

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Compound of Interest

Compound Name: 4-Nitrobenzamide

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Abstract

4-Nitrobenzamide, a derivative of benzoic acid, is a key intermediate in the synthesis of various pharmaceuticals, dyes, and other fine chemicals.[1][2][3] Its utility stems from the reactivity of its nitro and amide functionalities.[2] This document provides a comprehensive overview of the physical and chemical properties of **4-Nitrobenzamide**, including quantitative data, experimental protocols, and key chemical relationships to support its application in research and development.

Chemical Identity and Structure

4-Nitrobenzamide, also known as p-Nitrobenzamide, is an organic compound with the systematic IUPAC name **4-nitrobenzamide**. [4][5] It consists of a benzene ring substituted by a nitro group at the para position (position 4) relative to an amide group.[6]

Identifier	Value	Reference
IUPAC Name	4-nitrobenzamide	[4]
CAS Number	619-80-7	[2]
Molecular Formula	C7H6N2O3	[7]
Molecular Weight	166.13 g/mol	[2][4]
Canonical SMILES	<chem>C1=CC(=CC=C1C(=O)N)--INVALID-LINK--[O-]</chem>	[4]
InChI Key	ZESWUEBPRPGMTP-UHFFFAOYSA-N	[4]

Physical Properties

4-Nitrobenzamide is a white to light yellow crystalline powder with no distinct odor.[2][3] A summary of its key physical properties is presented below.

Property	Value	Unit	Reference
Melting Point	199-202	°C	[2][7]
Boiling Point	368.0 ± 25.0 (Predicted)	°C	[7]
Density	1.4 ± 0.1	g/cm ³	[7]
Solubility in Water	<0.01 g/100 mL at 18°C	[3][7]	
Solubility in Organic Solvents	Soluble in ethanol, chloroform, and hot acetic acid	[2]	
logP (Octanol/Water Partition Coefficient)	0.82	[7][8]	
pKa	15.02 ± 0.50 (Predicted)	[3]	
Vapor Pressure	0.0 ± 0.8 at 25°C (Predicted)	mmHg	[7]
Flash Point	176.3 ± 23.2	°C	[7]

Chemical Properties and Reactivity

4-Nitrobenzamide is a stable compound under normal conditions but is incompatible with strong oxidizing agents and strong bases.[3][7] The presence of the nitro group makes the aromatic ring electron-deficient, influencing its reactivity. The amide group can undergo hydrolysis under acidic or basic conditions.

Key reactivity information includes:

- **Reaction with Reducing Agents:** Flammable gases can be generated upon reaction with strong reducing agents.[4]
- **Reaction with Dehydrating Agents:** Mixing with dehydrating agents like phosphorus pentoxide (P₂O₅) or thionyl chloride (SOCl₂) can produce the corresponding nitrile.[4][9]

- Combustion: Combustion of **4-nitrobenzamide** produces mixed oxides of nitrogen (NO_x).[\[4\]](#)
[\[9\]](#)
- Basicity: Amides are very weak bases, weaker than water.[\[4\]](#)[\[9\]](#)

Spectroscopic Data

Spectroscopic data is crucial for the identification and characterization of **4-Nitrobenzamide**.

Technique	Key Features and Observations	Reference
¹ H NMR	Spectra available from Sigma-Aldrich Co. LLC.	[4]
¹³ C NMR	Data available.	[10]
Infrared (IR) Spectroscopy	IR spectrum data is available from the NIST WebBook.	[5]
Mass Spectrometry (MS)	Mass spectrum (electron ionization) data is available from the NIST WebBook. Negative quasimolecular ions have been investigated by electrospray ionization mass spectrometry.	[4] [11] [12]
UV-Vis Spectroscopy	UV-Vis spectral data is available.	[4]

Experimental Protocols

Synthesis of 4-Nitrobenzamide from 4-Nitrobenzoic Acid

A common method for the synthesis of **4-nitrobenzamide** involves the amidation of 4-nitrobenzoic acid.[\[13\]](#)[\[14\]](#)

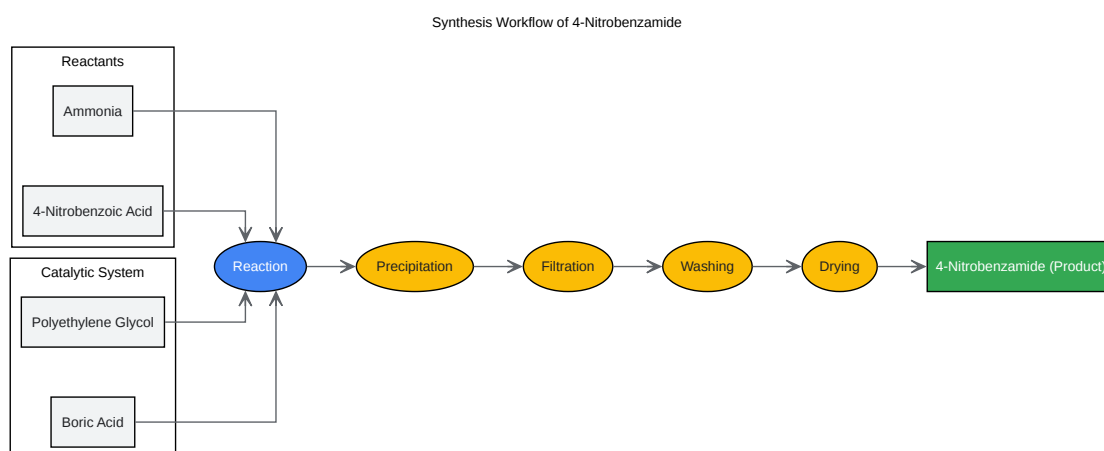
Materials:

- 4-nitrobenzoic acid
- Ammonia
- Boric acid (catalyst)
- Polyethylene glycol (PEG) (cocatalyst)
- Solvent mixture (e.g., isopropylbenzene and toluene)
- Alkaline solution (for washing)
- Water

Procedure:

- Charge a reaction flask with 4-nitrobenzoic acid, boric acid, and polyethylene glycol in a suitable solvent mixture.[\[13\]](#)
- Heat the mixture to 160-165 °C with stirring.[\[13\]](#)
- Bubble ammonia gas through the heated reaction mixture.[\[13\]](#)
- Monitor the reaction for completion.
- Upon completion, cool the reaction mixture.
- Filter the precipitated product.
- Wash the solid product first with an alkaline solution and then with water.[\[13\]](#)
- Dry the purified **4-nitrobenzamide**.[\[13\]](#)

A patent describes a similar method using a catalytic system of boric acid and polyethylene glycol, achieving a yield of up to 97%.[\[14\]](#) Another study notes that tetrabutoxytitanium can also be used as a catalyst in the presence of PEG-400.[\[15\]](#)

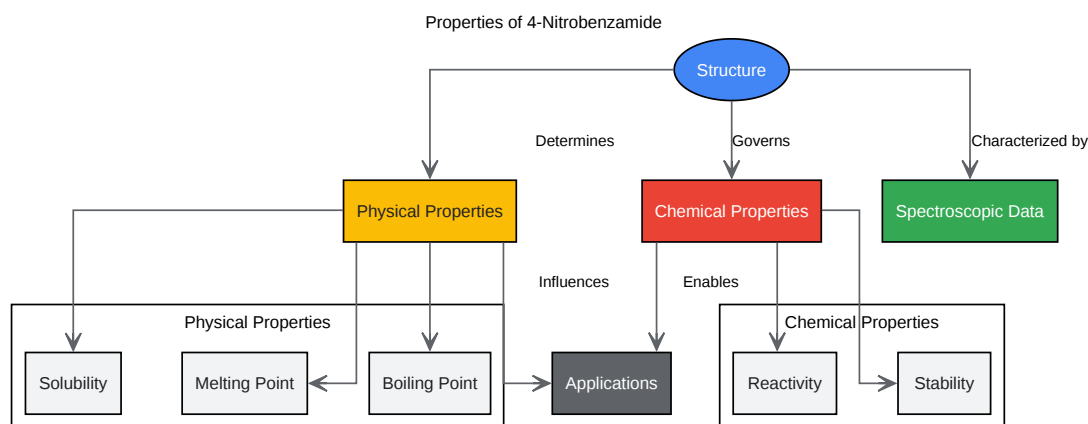


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Caption: Synthesis workflow for **4-Nitrobenzamide**.

Logical Relationships of Properties

The physical and chemical properties of **4-Nitrobenzamide** are interconnected and dictate its behavior and applications.



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Caption: Interrelation of **4-Nitrobenzamide** properties.

Safety and Handling

4-Nitrobenzamide is considered hazardous.[16] It is harmful if swallowed and may cause skin and eye irritation.[16][17][18]

- Personal Protective Equipment (PPE): Wear appropriate protective clothing, gloves, and eye/face protection.[16][17] In case of dust formation, use a suitable respirator.[4]
- Handling: Avoid contact with skin, eyes, and clothing. Avoid breathing dust.[17] Ensure adequate ventilation.
- Storage: Store in a cool, dry, well-ventilated place in a tightly closed container.[1][3] Keep away from strong oxidizing agents and strong bases.[3][7]

Applications

4-Nitrobenzamide is a valuable intermediate in organic synthesis.^[2] Its primary applications include:

- **Pharmaceutical Synthesis:** It serves as a building block in the preparation of various pharmaceutical compounds.^{[1][2][3]}
- **Fine Chemicals and Dyes:** It is used in the synthesis of dyes and other fine chemicals.^{[2][3]}
- **Proteomics Research:** It has applications in proteomics research.^[2]
- **Preparation of other compounds:** For example, it is used in the preparation of 4-nitrobenzimosulfurane.^{[2][9]}

Conclusion

This technical guide has provided a detailed overview of the physical and chemical properties of **4-Nitrobenzamide**. The tabulated data, experimental protocols, and diagrams offer a comprehensive resource for researchers, scientists, and drug development professionals working with this versatile chemical intermediate. Understanding these properties is essential for its safe handling, effective use in synthesis, and the development of new applications.

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